

Preparation of Chrysoidine R Staining Solutions for Microscopy: Application Notes and Protocols

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Compound of Interest

Compound Name: Chrysoidine R

Cat. No.: B1220201

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Introduction

Chrysoidine R, also known as Basic Orange 2, is a basic cationic dye frequently employed as a biological stain in microscopy.^[1] Its characteristic brownish-red or reddish-orange hue provides contrast to various cellular components.^[1] As a cationic dye, **Chrysoidine R** binds to negatively charged molecules within cells, such as nucleic acids, making it a useful tool for visualizing cellular structures. This document provides detailed application notes and protocols for the preparation of **Chrysoidine R** staining solutions for use in various microscopy applications.

Chemical Properties

A thorough understanding of the chemical properties of **Chrysoidine R** is essential for the successful preparation of stable and effective staining solutions.

Property	Value	Reference
Synonyms	Basic Orange 2, C.I. 11320	[1]
Molecular Formula	C ₁₃ H ₁₅ N ₄ Cl	[2]
Molecular Weight	262.74 g/mol	[2]
Appearance	Brownish-red to reddish-orange powder	[1]
Melting Point	235 °C (decomposes)	
Solubility in Water (15 °C)	5.5 g/100 mL	
Solubility in Absolute Ethanol (15 °C)	4.75 g/100 mL	
Storage	Store in a cool, dry place away from direct sunlight.	

Applications in Microscopy

Chrysoidine R is a versatile stain with several applications in microscopy, including:

- **Vital Staining:** Due to its ability to penetrate living cells, it can be used for the observation of live specimens.
- **Counterstaining:** In histological preparations, it can be used to provide a contrasting color to the primary stain, aiding in the differentiation of cellular structures.
- **Bacterial Staining:** As a basic dye, it effectively stains bacterial cells, facilitating their visualization and morphological characterization.

Experimental Protocols

The following protocols provide a general framework for the preparation of aqueous and alcoholic **Chrysoidine R** staining solutions. It is recommended to start with these general guidelines and optimize the concentrations and procedures for specific applications and sample types.

Protocol 1: Preparation of Aqueous Chrysoidine R Staining Solution (1% w/v)

This protocol is suitable for general-purpose staining of bacteria and as a simple counterstain.

Materials:

- **Chrysoidine R** powder
- Distilled or deionized water
- Glacial acetic acid (optional, to aid dissolution)
- Volumetric flask (100 mL)
- Magnetic stirrer and stir bar
- Weighing paper/boat
- Spatula
- Filter paper (e.g., Whatman No. 1)
- Funnel
- Storage bottle (amber glass)

Procedure:

- **Weighing:** Accurately weigh 1.0 g of **Chrysoidine R** powder.
- **Dissolving:** Transfer the powder to a 100 mL volumetric flask. Add approximately 70 mL of distilled water.
- **Mixing:** Place a magnetic stir bar in the flask and place it on a magnetic stirrer. Stir the solution until the dye is completely dissolved. Gentle heating (e.g., in a 40-50 °C water bath) may be applied to facilitate dissolution.

- **Acidification (Optional):** If the dye does not dissolve completely, add a few drops of glacial acetic acid to the solution while stirring. This can help to increase the solubility of the basic dye.
- **Volume Adjustment:** Once the dye is fully dissolved, allow the solution to cool to room temperature. Then, add distilled water to bring the final volume to 100 mL.
- **Filtration:** Filter the solution through filter paper to remove any undissolved particles or impurities.
- **Storage:** Transfer the filtered solution to a clearly labeled amber glass bottle and store it at room temperature, protected from light. The solution is typically stable for several months.

Protocol 2: Preparation of Alcoholic Chrysoidine R Staining Solution (0.5% w/v)

Alcoholic solutions can provide faster staining and are often used in histological procedures.

Materials:

- **Chrysoidine R** powder
- Ethanol (95% or absolute)
- Distilled or deionized water
- Volumetric flask (100 mL)
- Magnetic stirrer and stir bar
- Weighing paper/boat
- Spatula
- Filter paper (e.g., Whatman No. 1)
- Funnel

- Storage bottle (amber glass)

Procedure:

- Weighing: Accurately weigh 0.5 g of **Chrysoidine R** powder.
- Dissolving: Transfer the powder to a 100 mL volumetric flask. Add approximately 80 mL of 95% ethanol.
- Mixing: Place a magnetic stir bar in the flask and stir on a magnetic stirrer until the dye is completely dissolved.
- Volume Adjustment: Once dissolved, add 95% ethanol to bring the final volume to 100 mL.
- Filtration: Filter the solution through filter paper to remove any undissolved particles.
- Storage: Store the filtered solution in a tightly sealed and clearly labeled amber glass bottle at room temperature.

Workflow for Staining Solution Preparation

The following diagram illustrates the general workflow for preparing a **Chrysoidine R** staining solution.



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Caption: General workflow for preparing **Chrysoidine R** staining solutions.

Safety Precautions

Chrysoidine R is a chemical dye and should be handled with appropriate safety precautions.

- Wear personal protective equipment (PPE), including gloves, a lab coat, and safety glasses.
- Handle the powder in a well-ventilated area or under a fume hood to avoid inhalation.
- Avoid contact with skin and eyes. In case of contact, rinse thoroughly with water.
- Consult the Safety Data Sheet (SDS) for detailed safety information.

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References

- 1. 4438-16-8 CAS | CHRYSOIDINE R | Biological Stains and Dyes | Article No. 02840 [lobachemie.com]
- 2. Chrysoidine R (C. I. 11320), 100 g, CAS No. 4438-16-8 | Dyes | Indicators and Dyes | Inorganic & Analytical Reagents | Chemicals | Carl ROTH - International [carlroth.com]
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